

# N-cyclohexylthiolan-3-amine CAS number and nomenclature

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## Compound of Interest

Compound Name: *N-cyclohexylthiolan-3-amine*

Cat. No.: B15271167

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An in-depth technical guide on **N-cyclohexylthiolan-3-amine** reveals a significant lack of publicly available scientific data. Despite its unique Chemical Abstracts Service (CAS) number, 1019620-25-7, comprehensive information regarding its nomenclature, experimental protocols, and biological activity is not present in the current scientific literature. This document serves to outline the available identifying information and highlight the areas where data is absent.

## Nomenclature and Chemical Identification

The compound is commonly referred to as **N-cyclohexylthiolan-3-amine**. While this name is used by chemical suppliers, a definitive IUPAC (International Union of Pure and Applied Chemistry) nomenclature has not been formally established in authoritative public databases. Its molecular formula is  $C_{10}H_{19}NS$ , and it has a molecular weight of 185.33 g/mol .

Table 1: Compound Identification

Identifier	Value
Common Name	<b>N-cyclohexylthiolan-3-amine</b>
CAS Number	1019620-25-7
Molecular Formula	$C_{10}H_{19}NS$

| Molecular Weight | 185.33 g/mol |

## Physicochemical Properties

There is no experimentally determined quantitative data available in the public domain for the physicochemical properties of **N-cyclohexylthiolan-3-amine**. Properties such as melting point, boiling point, density, and solubility have not been reported in scientific literature or publicly accessible databases.

Table 2: Physicochemical Data

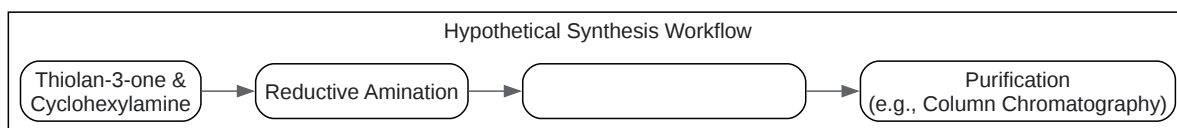
Property	Value
Appearance	Data Not Available
Melting Point	Data Not Available
Boiling Point	Data Not Available
Solubility	Data Not Available

| Density | Data Not Available |

## Experimental Protocols

A thorough search of scientific and patent literature did not yield any specific experimental protocols for the synthesis of **N-cyclohexylthiolan-3-amine**. While general synthetic routes for analogous compounds may exist, a validated and published methodology for this particular molecule is not available.

For illustrative purposes, a hypothetical workflow for a potential synthetic route is presented below.



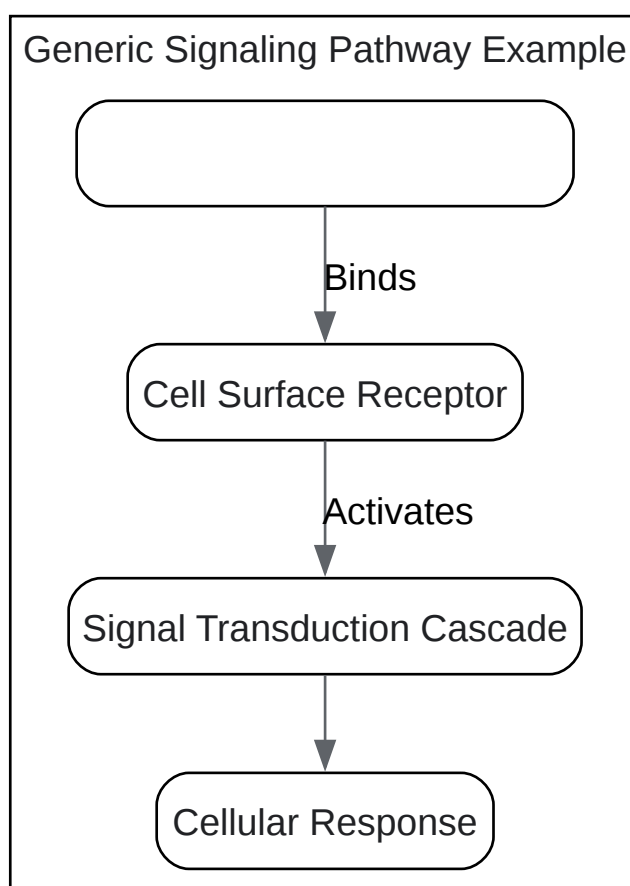
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Caption: A potential, unverified synthesis pathway for **N-cyclohexylthiolan-3-amine**.

## Biological Activity and Signaling Pathways

There is no published research on the biological activity of **N-cyclohexylthiolan-3-amine**. Consequently, there are no known signaling pathways associated with this compound. The lack of research in this area means its potential as a pharmacological agent or its role in any biological process is currently unknown.

The following diagram illustrates a generic signaling pathway, as no specific information is available for the target compound.



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Caption: A hypothetical and generalized cell signaling pathway.

In conclusion, **N-cyclohexylthiolan-3-amine** is a chemical entity for which there is a notable absence of in-depth scientific and technical information. The data is currently limited to its basic chemical identifiers. This presents an open field for future research to characterize its physical, chemical, and biological properties.

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